

Direct Blue 85 structure and molecular weight.

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Compound of Interest

Compound Name: Direct Blue 85

Cat. No.: B12379252

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An In-depth Technical Guide to Direct Blue 86

This technical guide provides a comprehensive overview of Direct Blue 86, a phthalocyanine-based anionic dye. It is intended for researchers, scientists, and drug development professionals who utilize this compound in various applications, from textile dyeing to biological staining. This document details the chemical structure, molecular weight, physicochemical properties, and key experimental protocols associated with Direct Blue 86.

Core Molecular and Chemical Identity

Direct Blue 86 is a water-soluble dye recognized for its vibrant greenish-blue hue.^[1] Its chemical identity is well-established, providing a solid foundation for its application in scientific research and industrial processes. The fundamental identifiers and properties of Direct Blue 86 are summarized below.

Property	Value
Chemical Name	C.I. Direct Blue 86
CAS Number	1330-38-7[1][2][3][4]
Molecular Formula	C ₃₂ H ₁₄ CuN ₈ Na ₂ O ₆ S ₂
Molecular Weight	780.16 g/mol
Chemical Structure Class	Phthalocyanine
Appearance	Gray-blue to blue powder
Solubility in Water	40 g/L at 60°C, 80 g/L at 97°C

Physicochemical and Resistance Properties

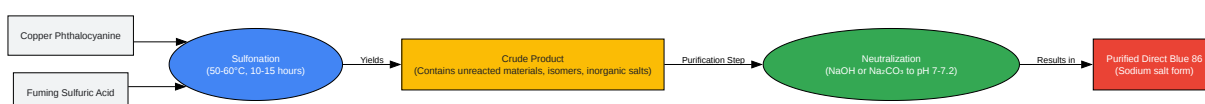
The performance of Direct Blue 86 in various applications is dictated by its physical, chemical, and resistance properties. These characteristics are crucial for understanding its behavior in different experimental and industrial settings.

Property	Grade/Value
Light Fastness	5-6
Soaping Fastness	1-2
Water Logging Fastness (Fading)	1-2
Water Logging Fastness (Staining)	2
Ironing Fastness	4
Perspiration Fastness (Fading)	2
Perspiration Fastness (Staining)	1
Dry Rubbing Fastness	2-3
Wet Rubbing Fastness	1-2
Acid-base Resistance	3

Table data sourced from Qingdao Sanhuan Colorchem Co., Ltd. Technical Data Sheet.

Synthesis and Purification Workflow

The industrial production of Direct Blue 86 involves the sulfonation of copper phthalocyanine. This process, followed by a multi-step purification, is essential for achieving the desired purity for its various applications.



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A simplified workflow for the synthesis and purification of Direct Blue 86.

Experimental Protocols

Direct Blue 86 is utilized in a variety of experimental contexts, from studying dye adsorption to its use as a biological stain. Below are detailed methodologies for key experiments.

Preparation of Stock and Working Solutions

A standardized procedure for preparing Direct Blue 86 solutions is critical for reproducibility in experimental settings.

1. Preparation of 1.0 g/L Stock Solution:

- Accurately weigh an appropriate amount of Direct Blue 86 powder.
- Dissolve the powder in 100 mL of distilled water.
- Transfer the solution to a 1000-mL volumetric flask.
- Add distilled water to the flask up to the 1000-mL mark to achieve the final concentration.

2. Preparation of Working Solutions:

- Aliquots of the 1.0 g/L stock solution are taken.
- These aliquots are then diluted with distilled water to prepare working solutions with concentrations ranging from 5 to 100 mg/L, as required by the specific experiment.

Adsorption Studies: Effect of pH

This protocol outlines a typical experiment to determine the effect of pH on the adsorption of Direct Blue 86 onto an adsorbent, in this case, activated carbon derived from orange peel.

1. pH Adjustment:

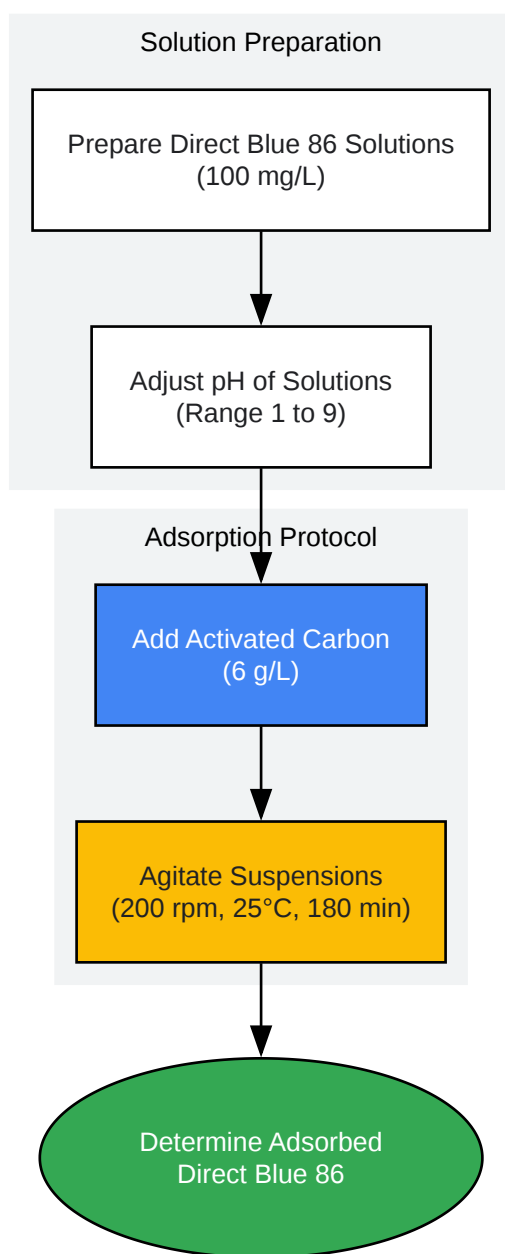
- A series of solutions are prepared with initial pH values adjusted from 1 to 9.
- The pH is adjusted using 0.1 M HCl or 0.1 M NaOH.

2. Adsorption Process:

- To each solution containing 100 mg/L of Direct Blue 86, add 6 g/L of the prepared activated carbon.
- The suspensions are then shaken at a constant room temperature of 25°C.
- An agitation speed of 200 rpm is maintained for 180 minutes, which is the minimum time required to reach equilibrium.

3. Measurement:

- After the agitation period, the amount of Direct Blue 86 adsorbed by the activated carbon is determined.



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Experimental workflow for determining the effect of pH on Direct Blue 86 adsorption.

Applications

Direct Blue 86 has a broad range of applications across several industries and scientific disciplines:

- **Textile Industry:** It is extensively used for dyeing and printing on cotton, viscose, and silk fabrics.
- **Paper and Leather Industries:** This dye is also employed in the coloring of paper and leather products.
- **Biological Staining:** In biomedical research, Direct Blue 86 serves as a stain for myelin sheaths, which is crucial for studying demyelination in the central nervous system. It is also used for staining collagen and amyloid deposits in tissue samples.
- **Wastewater Treatment:** Due to its antimicrobial properties, it is suitable for bacterial control in wastewater treatment processes.
- **Organic Pigment Production:** It can be used in the manufacturing of organic pigment precipitates.

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